

Essential Safety and Operational Guidance for 1-(furan-3-yl)-N-methylmethanamine

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Compound of Interest

Compound Name: 1-(furan-3-yl)-N-methylmethanamine

Cat. No.: B1315529

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Disclaimer: A specific Safety Data Sheet (SDS) for **1-(furan-3-yl)-N-methylmethanamine** was not publicly available at the time of this writing. The following guidance is based on the safety data for structurally similar furan compounds. It is imperative that a comprehensive risk assessment is conducted by qualified personnel before handling this chemical. The information provided here should be used as a preliminary guide and not as a substitute for a substance-specific SDS.

This document provides essential safety protocols, personal protective equipment (PPE) recommendations, and operational and disposal plans for handling **1-(furan-3-yl)-N-methylmethanamine** in a laboratory setting. The guidance is intended for researchers, scientists, and professionals in drug development.

Estimated Hazard Classification

Based on available data for analogous furan compounds such as 1-(furan-3-yl)methanamine, the following hazards should be anticipated.

Potential GHS Hazard Statements:

- H301: Toxic if swallowed.[1]
- H315: Causes skin irritation.

- H319: Causes serious eye irritation.[1]
- H226: Flammable liquid and vapor.
- May form explosive peroxides upon storage, especially if exposed to air and light.

Anticipated GHS Pictograms:

- Acute Toxicity (Oral): Skull and Crossbones
- Skin and Eye Irritation: Exclamation Mark
- Flammable Liquid: Flame

Personal Protective Equipment (PPE)

Consistent use of appropriate PPE is critical to minimize exposure risk. The following table summarizes the recommended PPE for handling **1-(furan-3-yl)-N-methylmethanamine**.

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield.	To protect against splashes and vapors that can cause serious eye irritation.
Hand Protection	Nitrile or neoprene gloves (minimum thickness of 0.4 mm).	To prevent skin contact, which may cause irritation.
Skin and Body Protection	Flame-retardant and anti-static protective clothing, such as a lab coat.	To protect against skin exposure and in case of fire.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate cartridge for organic vapors.	To prevent inhalation of potentially harmful vapors.

Operational Plan: Handling and Storage

A systematic approach to handling and storage is essential for maintaining a safe laboratory environment.

Step-by-Step Handling Protocol:

- Preparation:
 - Ensure that an eyewash station and safety shower are readily accessible and in good working order.
 - Work within a certified chemical fume hood to ensure adequate ventilation.
 - Ground all equipment to prevent static discharge, which could ignite flammable vapors. .
- Donning PPE:
 - Put on all required PPE as specified in the table above before entering the handling area.
- Chemical Handling:
 - Handle the substance away from heat, sparks, and open flames.
 - Use non-sparking tools.
 - Avoid direct contact and inhalation of vapors.
- Post-Handling:
 - Thoroughly wash hands and any exposed skin after handling.
 - Clean the work area and decontaminate any spills immediately.
 - Properly remove and dispose of contaminated PPE.

Storage Plan:

- Store in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area.
- Keep away from heat, sources of ignition, and direct sunlight.

- Store under an inert gas (e.g., nitrogen or argon) to prevent peroxide formation.
- The container should be dated upon receipt and opening, and periodically tested for the presence of peroxides.

Disposal Plan

All waste containing **1-(furan-3-yl)-N-methylmethanamine** must be treated as hazardous.

Step-by-Step Disposal Protocol:

- Waste Collection:
 - Collect all waste, including contaminated PPE and cleaning materials, in a designated and properly labeled hazardous waste container.
- Container Sealing:
 - Securely seal the waste container to prevent leaks or spills.
- Storage Pending Disposal:
 - Store the sealed waste container in a designated hazardous waste accumulation area.
- Final Disposal:
 - Dispose of the hazardous waste through a licensed environmental disposal company, following all local, state, and federal regulations. Do not empty into drains.

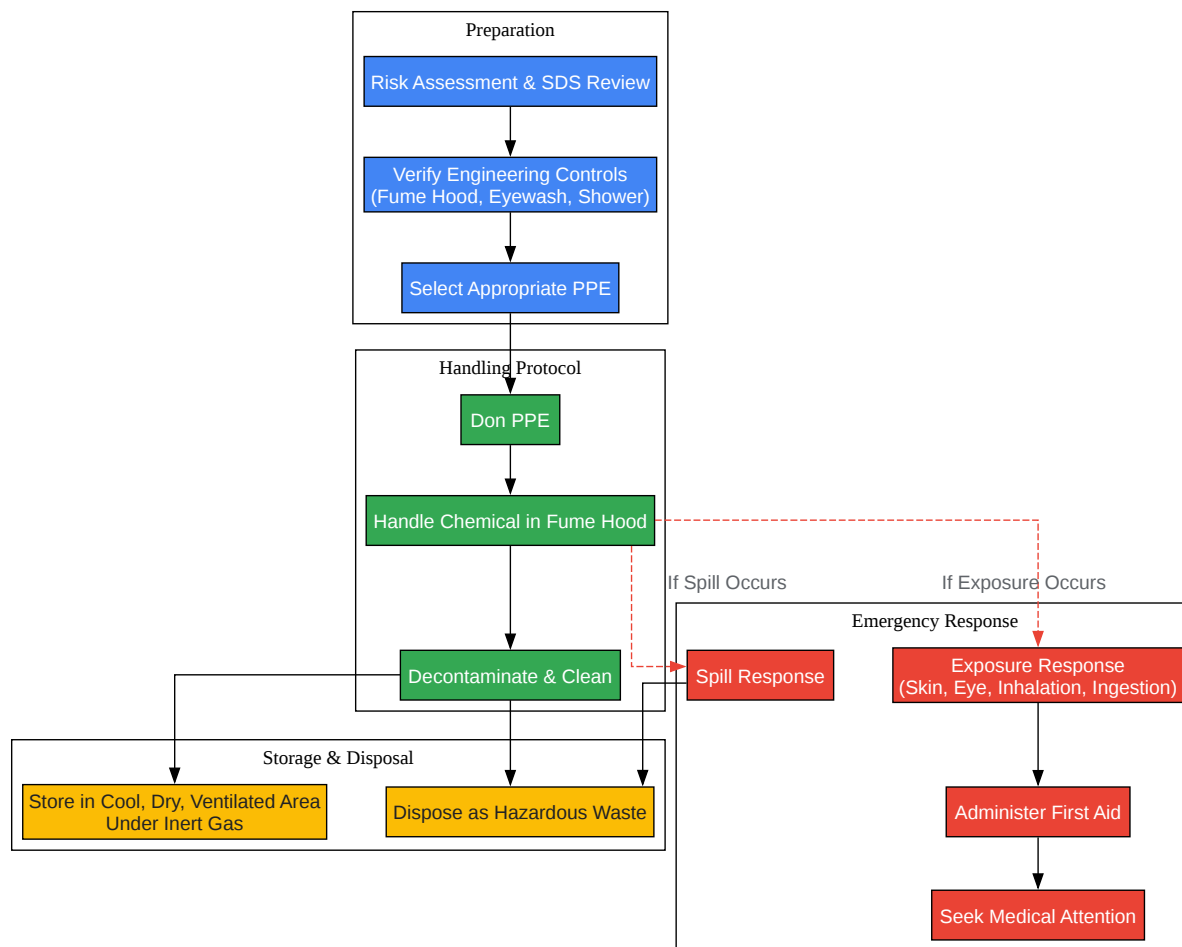
Emergency Procedures

In the event of an emergency, follow these procedures:

Emergency Type	Procedure
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Inhalation	Move the affected person to fresh air and keep them at rest in a position comfortable for breathing. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Spill	Evacuate the area. Remove all sources of ignition. Ventilate the area. Absorb the spill with an inert, non-combustible material (e.g., sand, earth, vermiculite). Collect the absorbed material into a suitable container for disposal.

Visualized Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **1-(furan-3-yl)-N-methylmethanamine**, from preparation to emergency response.



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Caption: Safe handling workflow for **1-(furan-3-yl)-N-methylmethanamine**.

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References

- 1. 1-(Furan-3-yl)methanamine | C₅H₇NO | CID 2776197 - PubChem [pubchem.ncbi.nlm.nih.gov]
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